

Mass Spectrometry Fragmentation Patterns: Isoxazole-4-methanol Comparison Guide

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Compound of Interest

Compound Name: (5-(3-Fluorophenyl)isoxazol-4-yl)methanol

CAS No.: 1888763-74-3

Cat. No.: B1531673

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Executive Summary

Isoxazole-4-methanol (CAS: 288-14-2 derivative) is a critical scaffold in medicinal chemistry, often serving as a bioisostere for carboxylic acids or as a linker in fragment-based drug discovery. Its structural characterization is frequently complicated by the existence of regioisomers (3- and 5-substituted variants) which exhibit identical molecular weights (

Da) and similar polarity.

This guide delineates the specific Electron Ionization (EI) fragmentation signatures that distinguish the 4-isomer. Unlike the 3- and 5-isomers, which are prone to rapid ring cleavage driven by heteroatom proximity, isoxazole-4-methanol displays a distinct stability profile and unique rearrangement pathways, making MS a definitive tool for its identification.

Key Differentiators

Feature	Isoxazole-4-methanol (Target)	Isoxazole-3-methanol (Alt 1)	Isoxazole-5-methanol (Alt 2)
Base Peak	Often		
	99 (M	57 (HOCH	43 (Acetyl/Acyl)
	) or	CN)	
	70		
Primary Loss	-OH / -CHO (Side chain first)	Ring Cleavage (N-O bond)	Ring Cleavage (N-O bond)
Mechanism	Retains ring integrity longer; behaves like substituted alkene.	Rapid retro-cycloaddition yielding nitrile fragments.	Rapid cleavage yielding acyl/ketene fragments.

Mechanistic Fragmentation Analysis

The fragmentation of isoxazoles is governed by the weakness of the N-O bond (approx. 55 kcal/mol). Upon ionization, this bond ruptures, leading to a diradical or zwitterionic intermediate that isomerizes to an azirine or oxazole before final fragmentation.

The "4-Position" Stability Effect

In isoxazole-4-methanol, the hydroxymethyl group is located at the C4 position, "insulated" between the C3 and C5 carbons.

- 3- and 5-positions are directly attached to the heteroatoms (N and O), facilitating immediate "ortho-like" interaction and rapid ring degradation (e.g., loss of HCN or CO).
- 4-position substituents do not directly participate in the initial N-O cleavage. Consequently, the molecular ion (M) of the 4-isomer is typically more abundant than that of the 5-isomer.
- Pathway: The primary fragmentation often involves the side chain before the ring is destroyed. We observe significant M-17 (-OH) and M-29 (-CHO) peaks, driven by the stability of the resulting isoxazolyl cation.

Comparative Pathways (3- vs 4- vs 5-)

- 3-Methanol: The substituent is

to Nitrogen. The N-O cleavage facilitates a "nitrile elimination" mechanism. The major fragment is often the nitrile bearing the substituent: HOCH

-CN (

57).

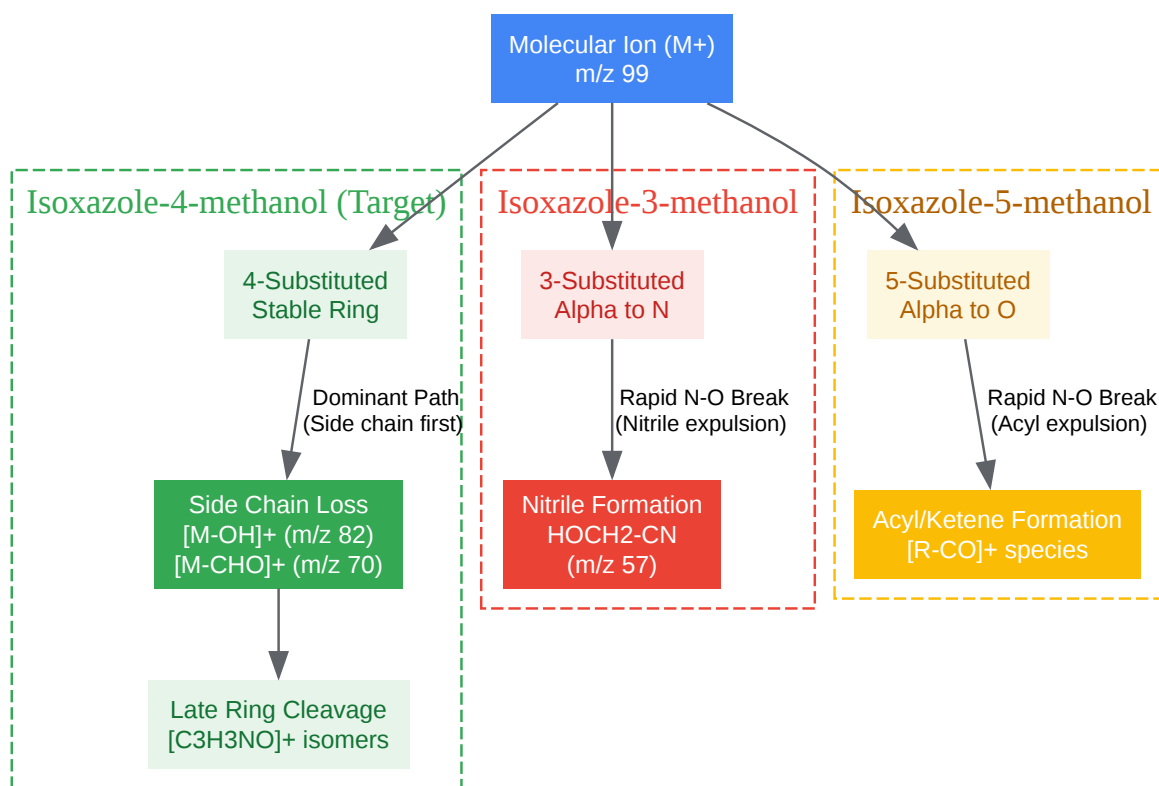
- 5-Methanol: The substituent is

to Oxygen. N-O cleavage leads to an acyl radical or ketene intermediate. The major fragment is often related to the acyl group: R-CO

.

- 4-Methanol: The ring splits across the C3-C4 or C4-C5 bonds after isomerization. Because the substituent is central, it is often retained in larger fragments or lost as a neutral alkene if the alkyl chain allows (less relevant for methanol, but crucial for longer chains).

Visualization of Fragmentation Logic



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Figure 1: Comparative fragmentation logic. The 4-isomer favors side-chain modification prior to ring destruction, whereas 3- and 5-isomers undergo rapid skeletal cleavage.

Detailed Comparison & Diagnostic Data

The following table summarizes the diagnostic ions observed in Electron Ionization (70 eV) mass spectrometry.

Parameter	Isoxazole-4-methanol	Isoxazole-3-methanol	Isoxazole-5-methanol
Molecular Ion ()	Prominent (High stability)	Moderate	Weak (Unstable)
Diagnostic Ion 1	82 (- OH)	57 (HOCH CN)	43 (Acetyl/Acyl)
Diagnostic Ion 2	70 (- CHO)	69 (Ring - CH O)	55 (Acryloyl)
HCN Loss (-27)	Observed (72)	Dominant (if OH lost first)	Variable
Mechanism Note	Behaves like an allylic alcohol. [1]	Nitrile elimination dominates.	Retro-aldol/Acyl cleavage dominates.

Interpretation of 4-Methanol Spectrum

- 99 (): The parent peak is clearly visible.
- 82 (): Loss of the hydroxyl radical (OH). This is favored because the resulting cation is stabilized by the aromatic isoxazole ring (benzylic-like stabilization).
- 70 (): Loss of the formyl radical (CHO). This suggests a rearrangement where the side chain is lost, leaving the protonated isoxazole ring.

- 43/42: Non-specific lower mass fragments from final ring degradation (CNO species).

Experimental Protocol: GC-MS Analysis

To replicate these results and validate the isomer identity, follow this standardized protocol.

Sample Preparation

- Solvent: Methanol or Ethyl Acetate (HPLC Grade).
- Concentration: 100 g/mL (100 ppm).
- Derivatization (Optional but Recommended): Silylation with BSTFA + 1% TMCS.
 - Why? The -OH group causes peak tailing. TMS-derivatives () provide sharper peaks and distinct M-15 (methyl) losses that further differentiate isomers based on steric hindrance at the 3, 4, or 5 positions.

Instrument Parameters (Agilent 5977 or equivalent)

- Inlet: Splitless mode, 250°C.
- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25 m).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Oven Program:
 - Hold 50°C for 1 min.
 - Ramp 20°C/min to 280°C.
 - Hold 3 min.
- Source: EI Source, 230°C, 70 eV.

Analytical Workflow



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Figure 2: Step-by-step analytical workflow for distinguishing isoxazole methanols.

References

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